

## 2-butoxyethyl oleate vs DEHP plasticizer performance

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### Compound Focus: 2-Butoxyethyl oleate

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## Performance Comparison of Medical PVC Plasticizers

The table below summarizes the comparative performance of DEHP and its alternatives based on key parameters, with lower scores indicating better performance [1].

Plasticizer	Efficiency Factor	Relative Cost	Compatibility	Chemical Resistance	Long-Term Aging	Migration	RBC Hemolysis	Total Points
DEHP	2	1	3	3	3	3	1	16
TOTM	5	4	1	1	1	1	4	17
DINCH	5	3	3	3	3	3	2	22
DOTP/DEHT	4	1	3	3	3	4	4	22
BTHC	7	7	2	2	2	2	3	25
ATBC	2	5	6	6	6	6	6	37
DOA	1	6	7	6	7	7	6	40

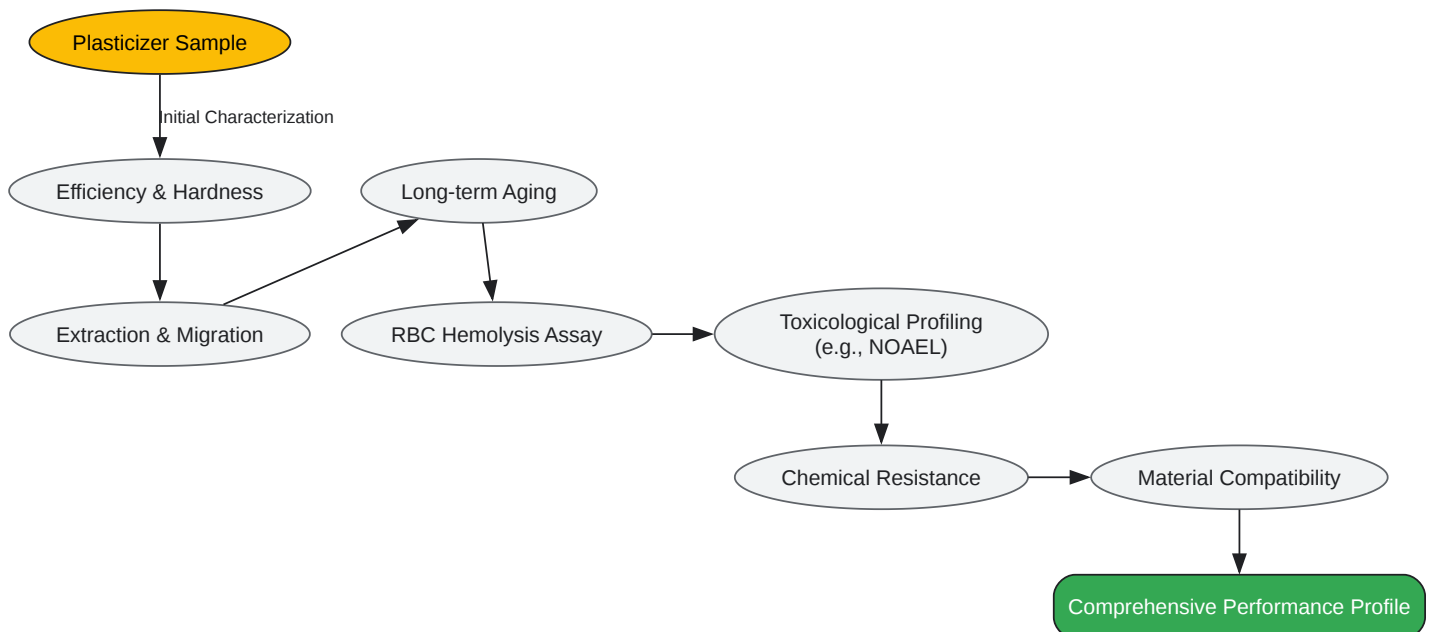
Here are the key characteristics of the main alternatives:

- TOTM (Trioctyl Trimellitate):** Ranked as the best overall alternative, TOTM excels in **chemical resistance, low migration, and long-term aging** due to its high molecular weight and low volatility. Its drawbacks are lower efficiency (more is needed for the same softness) and a poorer score for red blood cell hemolysis [1]. It may also contain trace DEHP contamination [2].

- **DINCH (Di-isononyl cyclohexane)**: This plasticizer is considered a good option for **blood storage applications** as it performs best in preventing RBC hemolysis. However, it may have supply limitations and some studies suggest it could cause physiological and metabolic toxicity in aquatic organisms [1].
- **DOTP/DEHT (Di-octyl terephthalate)**: A strong general-purpose alternative, DOTP offers a **low cost and excellent toxicological profile**. Its main weaknesses are lower migration resistance and a higher potential for RBC hemolysis compared to DEHP [1] [2].
- **Citrate-based (ATBC, BTHC)**: These are **bio-based and biodegradable** plasticizers. BTHC is often used for blood storage, but both citrate-based options tend to have **high cost and lower performance** in several parameters, particularly ATBC [1].

## Experimental Evaluation Workflow

The diagram below outlines the key stages and parameters for a comprehensive plasticizer evaluation, synthesizing the metrics from the search results [1].



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**Diagram Title: Plasticizer Performance Evaluation Workflow**

## Insights for Researchers

Based on the analysis, here are some key considerations for selecting a plasticizer:

- **There is no universal "best" plasticizer.** The choice depends heavily on the specific application. For instance, **DINCH may be preferred for blood-contact devices**, while **TOTM might be better for drug infusion systems** requiring high chemical resistance [1].
- **Weigh multiple factors.** Decision-making should balance **efficiency, cost, toxicology, and specific performance parameters** like migration resistance and hemolysis potential [1] [2].
- **Be aware of potential "regrettable substitutions".** Some alternative plasticizers show potential for endocrine disruption and ecological toxicity, highlighting the need for thorough safety profiling [3].

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## References

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